

managing electrostatic discharge risks with primary explosives

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Compound of Interest

Compound Name: *Fulminate*

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Technical Support Center: General Laboratory ESD Safety

This guide provides general information on managing electrostatic discharge (ESD) risks for sensitive electronic components and non-explosive, static-sensitive chemicals in a laboratory environment.

Frequently Asked Questions (FAQs)

Q1: What is electrostatic discharge (ESD)?

A1: Electrostatic discharge is the sudden flow of electricity between two electrically charged objects caused by contact, an electrical short, or dielectric breakdown. A buildup of static electricity can be created by tribocharging, which is the separation of electric charges that occurs when two materials are brought into contact and then separated.

Q2: Why is ESD a concern in a laboratory setting?

A2: In a laboratory, ESD can pose a risk to sensitive electronic equipment, leading to damage or malfunction. It can also be an ignition source for flammable vapors or combustible dusts, although this guide does not cover protocols for explosive materials. For researchers working with sensitive electronics or volatile but non-explosive substances, controlling ESD is crucial for both accurate measurements and general safety.

Q3: What are the primary sources of static electricity in a lab?

A3: Common sources include:

- The movement of personnel (e.g., walking across a floor).
- Friction between clothing and seating.
- The movement of non-conductive materials, such as plastic carts, over certain types of flooring.
- Standard plastic bags, containers, and tools.
- Automated equipment with moving belts and rollers.

Q4: How can I tell if my laboratory has an ESD problem?

A4: Signs of potential ESD issues include unexplained damage to electronic components, inconsistent performance of sensitive instruments, or audible "snaps" of static discharge, especially in low-humidity environments. Specialized equipment like static field meters can be used to quantify the level of static charge in a specific area.

Troubleshooting Common ESD Issues

Issue 1: Repeated failure of a sensitive electronic instrument.

- Question: Could ESD be the cause of repeated electronic component failure?
- Answer & Solution:
 - Verify Grounding: Ensure the instrument is properly grounded according to the manufacturer's specifications. Check that the power cord has an intact ground pin and is plugged into a properly grounded outlet.
 - Use ESD Protection: When interacting with the instrument's internal components (e.g., changing a sensor), always use a personal grounding device, such as a wrist strap connected to a common point ground.

- **Assess Workstation:** The surface where the instrument is placed should be an ESD-protective mat that is also connected to a common point ground.
- **Review User Apparel:** Avoid wearing clothing made of highly static-generating materials like wool or synthetic fabrics. Cotton-based lab coats are preferable. Ensure appropriate ESD-safe footwear is used if the flooring is not specifically designed to be static-dissipative.

Issue 2: Inconsistent readings from a high-impedance sensor.

- **Question:** My sensor readings are fluctuating unpredictably. Could this be related to static electricity?
- **Answer & Solution:**
 - **Environmental Control:** Low humidity significantly increases the potential for static buildup. Maintain relative humidity in the laboratory between 40% and 60% to help dissipate static charges naturally.
 - **Ionization:** For highly sensitive applications, use an ionizer. An ionizer neutralizes static charges on insulating materials and isolated conductors by flooding the work area with a balanced stream of positive and negative ions.
 - **Shielding:** Keep non-essential, static-generating materials (like standard plastic binders, styrofoam, etc.) away from the sensitive sensor and its measurement area. Use ESD-safe containers and tools when working nearby.

Quantitative Data Summary

The following table summarizes the typical electrostatic voltage generated by common activities at different relative humidity levels. This data highlights the importance of humidity control in mitigating ESD risks.

Activity	Voltage at 10-20% Relative Humidity	Voltage at 65-90% Relative Humidity
Walking across a vinyl floor	12,000 V	250 V
Walking across a carpet	35,000 V	1,500 V
Picking up a standard plastic bag	20,000 V	1,200 V
Sliding a plastic sleeve off a document	6,000 V	600 V
Working at a bench (worker movement)	6,000 V	100 V

Data is illustrative and sourced from general ESD safety handbooks.

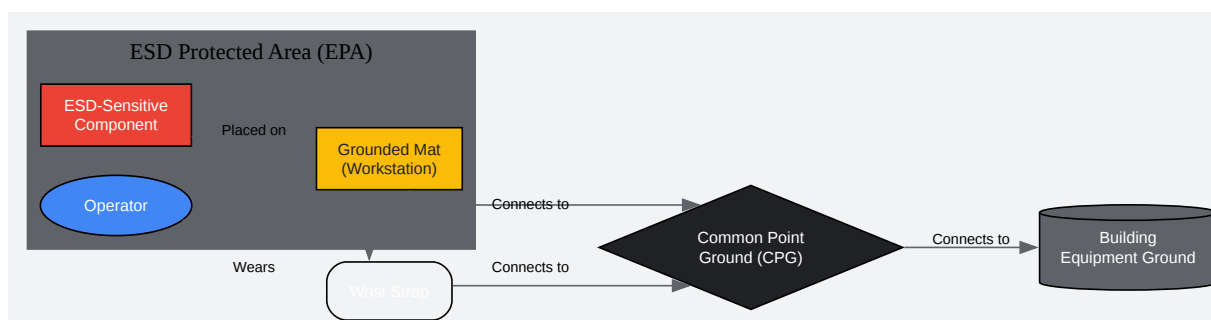
General ESD-Safe Handling Protocol (for Non-Explosive Items)

This protocol describes a general workflow for handling ESD-sensitive electronic components.

- Prepare the ESD-Protected Area (EPA):
 - Ensure the designated workstation has a grounded, static-dissipative mat.
 - Confirm that the common point ground is connected to the building's equipment ground.
 - Check that relative humidity is within the acceptable range (40-60%).
- Personal Grounding:
 - Before entering the EPA, put on appropriate ESD-safe footwear or heel grounders.
 - At the workstation, put on and connect a wrist strap to the common point ground. Test the wrist strap with a tester to ensure it is functioning correctly.
- Handling the Sensitive Item:

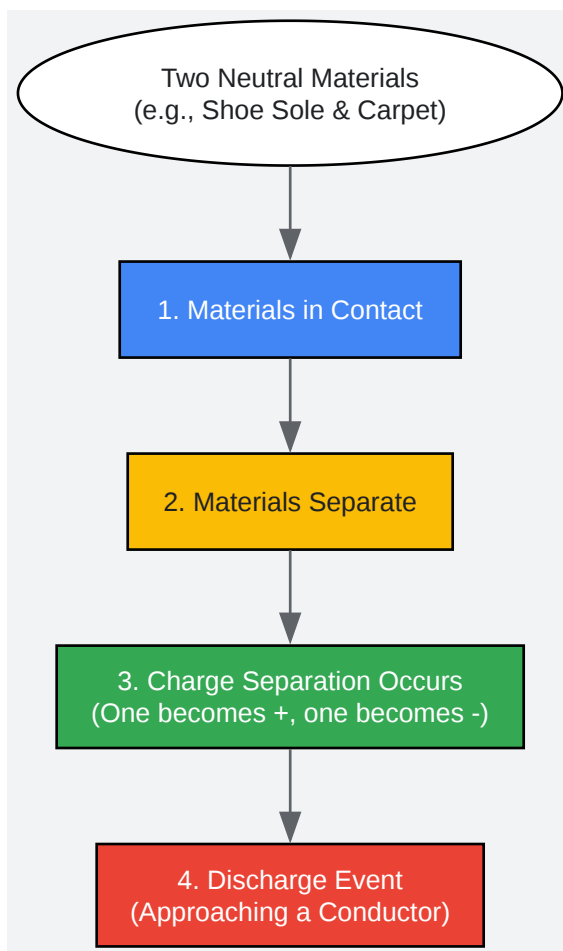
- Keep the ESD-sensitive item in its protective, shielded packaging until it is at the EPA.
- Place the item on the static-dissipative mat.
- Perform the required work using only ESD-safe tools.
- Avoid bringing any personal items or standard plastics into the EPA.
- Storage and Transport:
 - Once work is complete, immediately place the item back into an ESD-shielding bag or container before moving it from the EPA.

Diagrams



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Caption: Logic diagram of a properly grounded ESD workstation.



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Caption: Simplified workflow of the triboelectric charging process.

- To cite this document: BenchChem. [managing electrostatic discharge risks with primary explosives]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208216#managing-electrostatic-discharge-risks-with-primary-explosives\]](https://www.benchchem.com/product/b1208216#managing-electrostatic-discharge-risks-with-primary-explosives)

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